

Operational Disposal Guide: 9-Methyl-3-nitro-9H-carbazole

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Compound of Interest

Compound Name: 9-Methyl-3-nitro-9H-carbazole

CAS No.: 61166-05-0

Cat. No.: B1616950

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Executive Summary & Immediate Action

9-Methyl-3-nitro-9H-carbazole (CAS: 61166-05-0) is a nitro-substituted polycyclic aromatic hydrocarbon (PAH).[1][2] While often used as a photoactive precursor or intermediate in organic synthesis, its disposal requires strict adherence to protocols designed for mutagenic nitro-aromatics.[1]

Core Directive: Do not dispose of via municipal waste or standard aqueous drain systems.[1] This compound requires High-Temperature Incineration (HTI) to ensure the thermal decomposition of the stable carbazole ring and the nitro functional group.[1]

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in safe disposal.[1] The nitro group (

) at the 3-position enhances the molecule's electron-accepting capability but also increases its potential for mutagenicity via DNA intercalation.[1][2]

Parameter	Data	Operational Implication
CAS Number	61166-05-0	Use for waste manifesting.[1] [2][3][4]
Molecular Formula		Nitrogen content requires incinerators with NOx scrubbers.[1][2]
Physical State	Solid (Yellow/Orange powder)	High risk of particulate inhalation; use HEPA-filtered enclosures.[1][2]
Melting Point	~170–174 °C (Derivative dependent)	Stable solid at room temp; does not require cryogenic storage.[1][2]
Solubility	Insoluble in water; Soluble in DCM, DMSO, DMF	Do not attempt aqueous neutralization.[1][2]
Key Hazards	Suspected Mutagen, Skin/Eye Irritant, Aquatic Toxicity	Double-gloving (Nitrile) is mandatory.[1][2]

Segregation Logic (The "Why")

Effective disposal starts with segregation.[1] Mixing this compound with incompatible waste streams can lead to uncontrolled reactions or regulatory violations.[1]

- The Nitro Risk: Nitro-aromatics can function as oxidizers in specific conditions or become unstable if subjected to strong reducing agents (e.g., hydrides, catalytic hydrogenation catalysts like Pd/C).[1]
- The Carbazole Stability: The aromatic system is highly stable, meaning it persists in the environment.[1] It is toxic to aquatic life (Category Acute 1/Chronic 1 for many carbazoles).[1]

Incompatibility List:

- Strong Oxidizers: (e.g., Peroxides, Nitric Acid) – Risk of exothermic decomposition.[1]

- Strong Reducing Agents: (e.g., Lithium Aluminum Hydride) – Risk of generating reactive amines or heat.^[1]
- Strong Bases: Can induce nucleophilic aromatic substitution or ring degradation under uncontrolled conditions.^[1]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Waste

Applicable to: Expired shelf stocks, weighing boat residues, spill cleanup solids.^{[1][2]}

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.^[1]
 - Scientist's Note: Amber glass is preferred if the waste will be stored for >1 week, as nitro-carbazoles can be photosensitive, degrading into more toxic byproducts.^[1]
- Labeling: Affix a hazardous waste label with the following constituents:
 - "9-Methyl-3-nitro-9H-carbazole"^{[1][2][5]}
 - "Toxic"^[1]
 - "Mutagenic Hazard"^{[1][4]}
- Secondary Containment: Place the sealed jar into a clear plastic zip-lock bag to prevent external contamination of the container surface.
- Disposal Route: Designate for Lab Pack – Incineration Only.

Scenario B: Disposal of Liquid Waste (Mother Liquors/Solvents)

Applicable to: Reaction mixtures in DCM, DMF, or DMSO.^{[1][2]}

- Solvent Compatibility: Ensure the carrier solvent is compatible with the waste drum (e.g., do not put halogenated solvents like DCM into a non-halogenated drum).

- **Concentration Limit:** If the concentration of nitro-carbazole exceeds 5% (wt/wt), segregate into a separate "High Hazard" stream rather than bulk solvent waste.
- **Precipitation Check:** Nitro-carbazoles often precipitate out of solution upon standing.^[1] Ensure the waste container is agitated before transfer to prevent sludge buildup that can clog disposal pumps.^[1]
- **Disposal Route:** Fuel Blending (if low concentration) or Incineration (if high concentration).^[1]

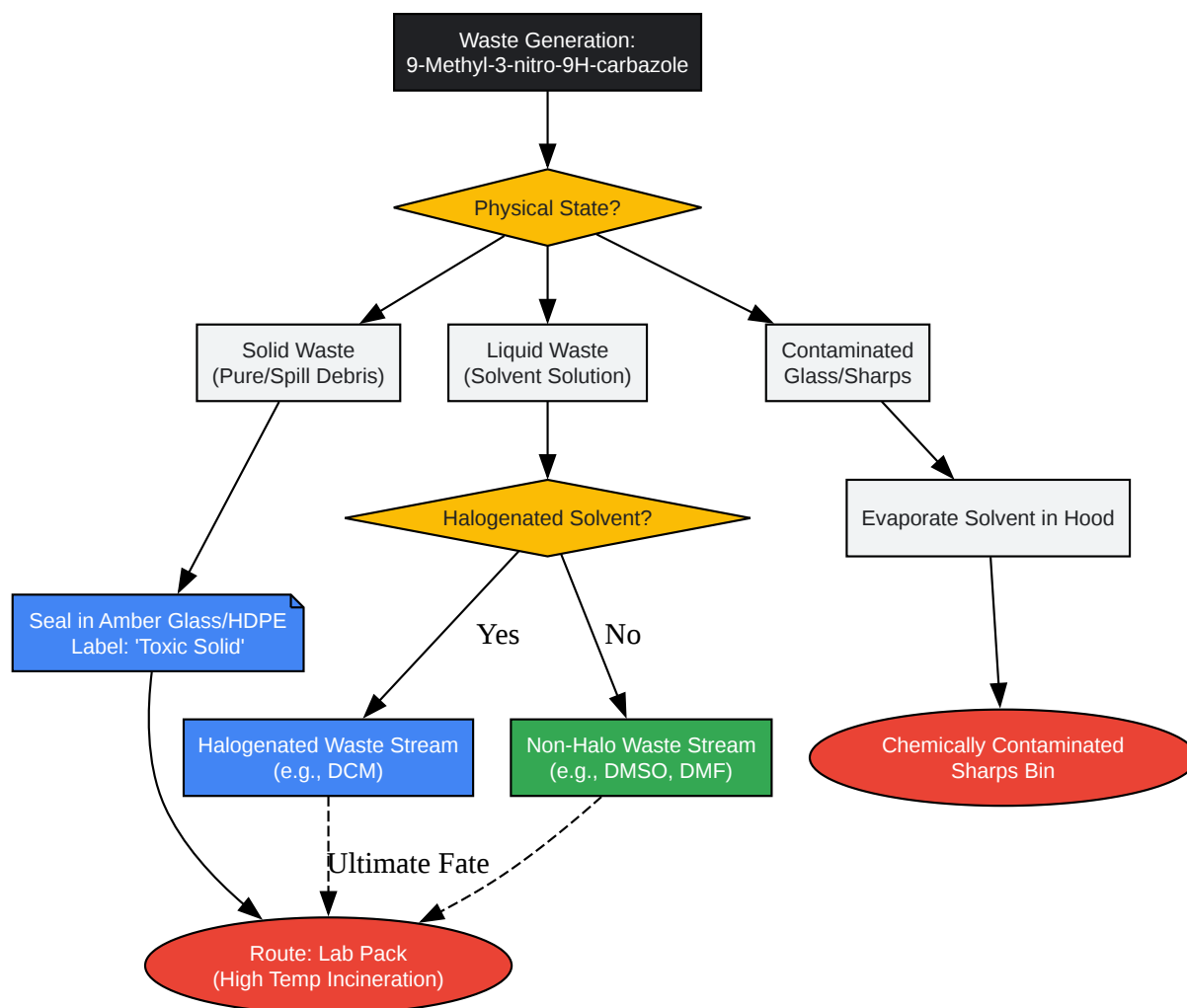
Scenario C: Contaminated Sharps & Glassware

Applicable to: TLC plates, pipettes, vials.^{[1][2]}

- **Evaporation:** Allow volatile solvents (DCM/Acetone) to evaporate in a fume hood.
- **Segregation:** Place dry, contaminated glass into a Puncture-Proof Sharps Container labeled "Chemically Contaminated Sharps."
 - **Crucial:** Do not wash this glassware in the sink.^[1] The residue is toxic to aquatic life and difficult to remove from porcelain/steel sinks.

Visual Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for classifying and routing **9-Methyl-3-nitro-9H-carbazole** waste.



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Caption: Operational workflow for segregating and routing nitro-carbazole waste streams based on physical state and solvent carrier.

Emergency Contingencies

Spill Management:

- Evacuate & Ventilate: If powder is airborne, clear the immediate area.[1]

- PPE: Wear N95 or P100 respirator, double nitrile gloves, and safety goggles.
- Containment: Do not dry sweep (generates dust).[1] Cover the spill with a solvent-dampened pad (Acetone or Ethanol) or use a HEPA vacuum dedicated to hazardous materials.[1]
- Decontamination: Wipe the surface with a 10% bleach solution (oxidizes the ring system) followed by a soap/water rinse.[1] Collect all wipes as hazardous solid waste.[1]

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